

Application Note: High-Resolution Mass Spectrometry (HRMS) Analysis of Sartan Impurities

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Compound of Interest

Compound Name: *Losartan Carboxaldehyde-d3*

CAS No.: *1184999-26-5*

Cat. No.: *B563537*

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Executive Summary

The "Sartan" (Angiotensin II Receptor Blocker) impurity crisis, precipitated by the discovery of N-nitrosodimethylamine (NDMA) in Valsartan in 2018, fundamentally shifted the pharmaceutical regulatory landscape.^[1] It exposed the critical need for analytical methods capable of detecting trace mutagenic impurities (MI) amidst complex API matrices.

While Triple Quadrupole (QqQ) MS is the standard for routine release testing, High-Resolution Accurate Mass (HRAM) MS (e.g., Orbitrap or Q-TOF) is indispensable for Root Cause Analysis (RCA), Unknown Identification, and Process Development.

This guide details a self-validating, high-sensitivity LC-HRMS workflow for the simultaneous screening of Nitrosamines (NDMA, NDEA, NMBA) and Azido impurities (AZBT) in Sartan drug substances.

Regulatory & Scientific Context

The Regulatory Landscape

Regulatory bodies enforce strict Acceptable Intake (AI) limits based on the Threshold of Toxicological Concern (TTC).

- FDA Guidance: Control of Nitrosamine Impurities in Human Drugs (Rev 2, 2024).[2][3]
- USP <1469>: Specifies Procedure 1 (LC-HRMS) and Procedure 3 (LC-MS/MS) for nitrosamine quantitation.[4]
- EMA Assessment: Mandates risk assessment for all chemically synthesized APIs.

Table 1: Critical Impurity Limits (Based on Max Daily Dose)

Impurity	Class	AI Limit (ng/day)	Primary Source
NDMA	Nitrosamine	96.0	NaNO ₂ + DMF degradation
NDEA	Nitrosamine	26.5	NaNO ₂ + Triethylamine (TEA)
NMBA	Nitrosamine	96.0	NaNO ₂ + N-methylpyrrolidone (NMP)
AZBT	Azido	~1.5 µg (TTC)*	Tetrazole ring formation byproduct

(Limit varies by specific regulatory calculation; TTC is often applied in absence of specific tox data).

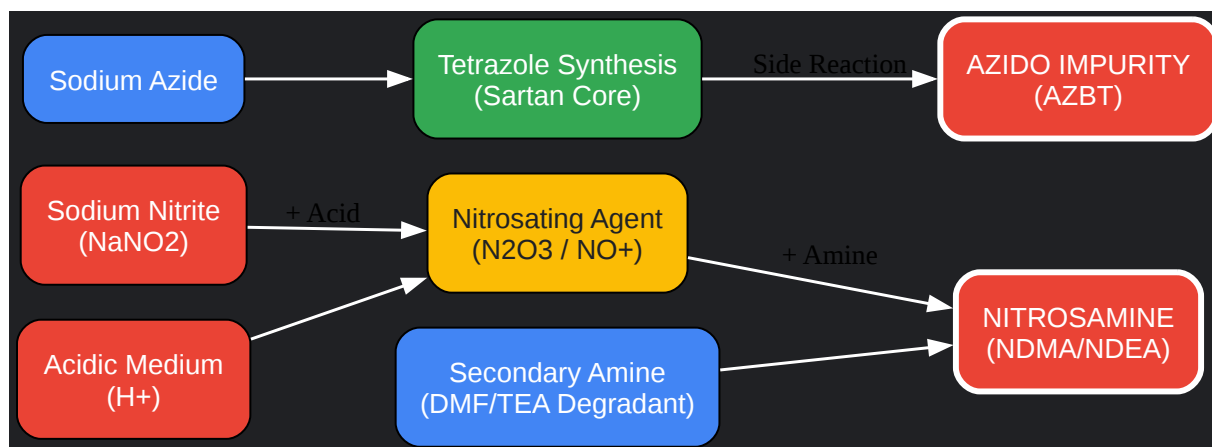
Mechanistic Causality

Understanding how these impurities form is prerequisite to selecting the correct analytical targets.

- Nitrosamines: Formed via the "Classic Nitrosation" pathway. In acidic conditions, Sodium Nitrite (used to quench azide reactions) forms Nitrous Acid (

), which reacts with secondary amines (solvent degradation products or carryover).[5]

- Azido Impurities: Specific to Sartans containing a tetrazole ring (Valsartan, Irbesartan, Losartan).[6] The synthesis involves a [3+2] cycloaddition of an azide to a nitrile. Side reactions lead to azido-methyl biphenyl tetrazoles (AZBT).



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Figure 1: Mechanistic pathway for the formation of Nitrosamine and Azido impurities in Sartan synthesis.

Method Development: The "Why" Behind the Parameters

Mass Spectrometry: HRMS vs. Triple Quad

While Triple Quads are sensitive, they suffer from Unit Resolution. In complex API matrices, isobaric interferences (ions with the same nominal mass) can produce false positives.

- HRMS Advantage: Resolving power >60,000 (FWHM) allows separation of the target analyte from matrix background with mass tolerance < 5 ppm.
- Ionization Source:

- APCI (Atmospheric Pressure Chemical Ionization): Preferred for Nitrosamines (NDMA). ESI often causes ion suppression for small, polar nitrosamines in heavy matrix.
- HESI (Heated Electrospray): Preferred for Azido impurities (AZBT) and larger Sartan molecules.

Chromatography: The Biphenyl Solution

Standard C18 columns often fail to retain small, polar nitrosamines (like NDMA) sufficiently to separate them from the solvent front (void volume), leading to ion suppression.

- Protocol Choice: Biphenyl Stationary Phase.

- Mechanism: Offers

interactions, significantly increasing retention for nitrosamines and aromatic sartan impurities compared to C18.

Protocol 1: Nitrosamine Screening (LC-APCI-HRMS)

Objective: Detect NDMA, NDEA, NEIPA, NDIPA, NDBA, and NMBA at < 30 ppb LOQ.

Sample Preparation (Self-Validating Extraction)

Use amber glassware to prevent UV degradation of nitrosamines.

- Weighing: Weigh 500 mg of Sartan API.
- Internal Standard (IS) Spike: Add deuterated IS mix (,). Crucial Step: The IS corrects for matrix effects and recovery loss.
- Extraction: Add 5.0 mL of 1% Formic Acid in Water. (Avoid MeOH if possible to prevent trans-nitrosation artifacts during prep).
- Agitation: Vortex 2 min; Shaker 20 min.

- Clarification: Centrifuge at 10,000 rpm for 10 min. Filter supernatant through 0.2 µm PTFE filter.

LC Parameters

- System: UHPLC (Vanquish / Acquity)
- Column: Kinetex Biphenyl or Raptor Biphenyl (100 x 2.1 mm, 2.6 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.

Table 2: Gradient Profile (Nitrosamines)

Time (min)	% B	Flow (mL/min)	Rationale
0.0	5	0.4	Initial trapping of polar NDMA
1.0	5	0.4	Isocratic hold to elute salts
8.0	95	0.4	Elute lipophilic API (Sartan)
10.0	95	0.4	Wash column

| 10.1 | 5 | 0.4 | Re-equilibration |

HRMS Parameters (Orbitrap/Q-TOF)

- Scan Mode: Parallel Reaction Monitoring (PRM) or Targeted-SIM.
- Resolution: 60,000 (at m/z 200).
- Source: APCI (Positive Mode).
- Discharge Current: 4-5 µA.

- Vaporizer Temp: 400°C (High temp needed for efficient APCI).

Protocol 2: Azido Impurity (AZBT) Identification

Objective: Confirm presence of Azidomethyl biphenyl tetrazole (AZBT).

Sample Preparation

- Solvent: Methanol:Water (90:10).
- Concentration: Prepare API at 5 mg/mL.
- Filtration: 0.2 µm PVDF filter.

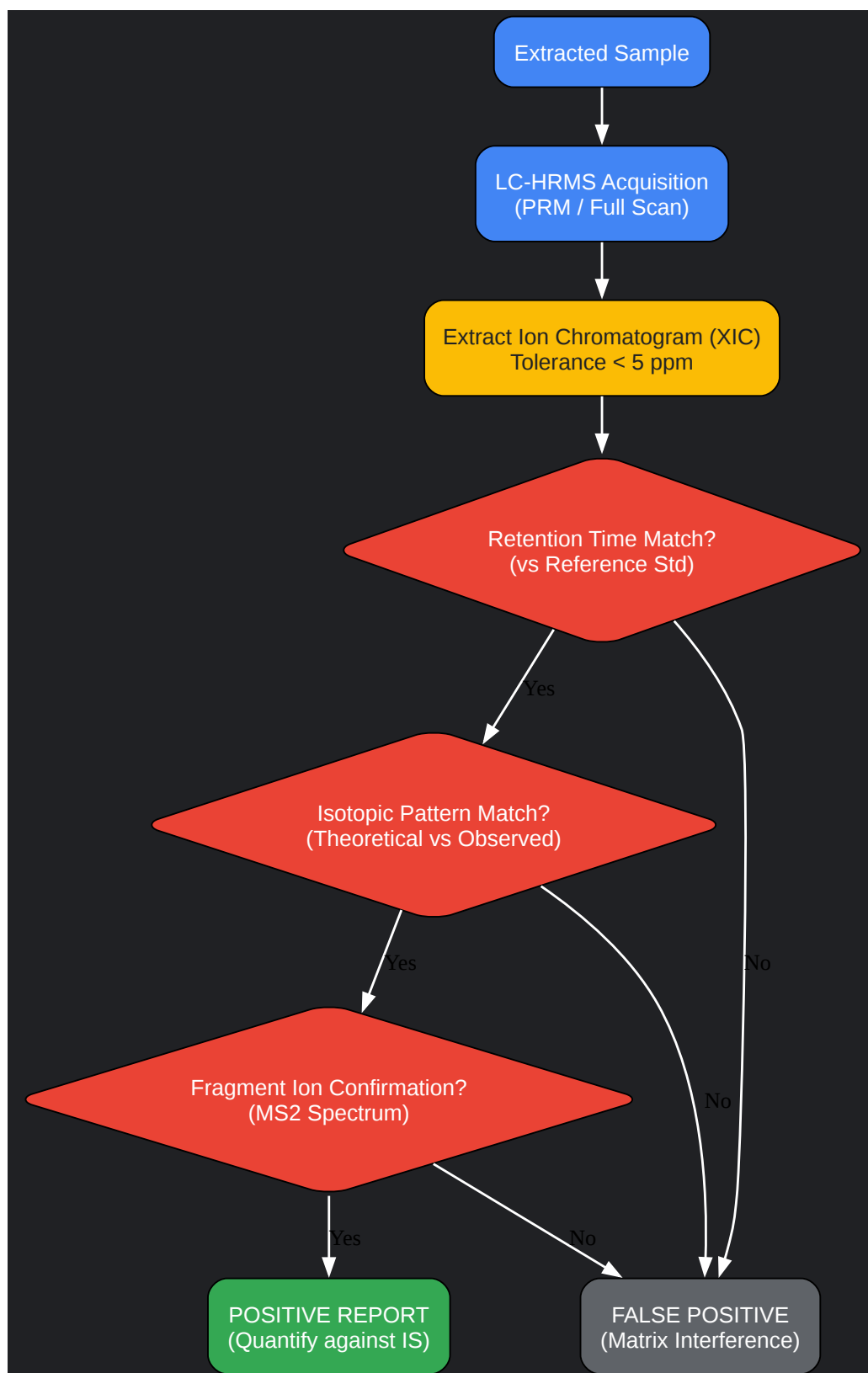
HRMS Parameters (Divergent from Nitrosamines)

- Source: HESI (Electrospray Ionization) - Negative Mode (Tetrazoles ionize well in Neg mode).
- Scan Type: Full Scan (m/z 100–1000) for broad screening + ddMS2 (Data Dependent MS2) for fragmentation confirmation.
- Key Fragment: Loss of

(Azide group characteristic).

Analytical Workflow & Data Logic

The following diagram illustrates the decision matrix for confirming a positive hit. This logic prevents false positives common in trace analysis.



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Figure 2: Self-validating data analysis workflow for HRMS impurity confirmation.

References

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